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Compound of Interest

Compound Name: 2-(1-Phenylethyl)phenol

CAS No.: 26857-99-8

Cat. No.: B7821210

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Abstract: This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of **2-(1-phenylethyl)phenol** (CAS: 4237-44-9). Intended for researchers, scientists, and professionals in drug development and chemical manufacturing, this document synthesizes key data from spectroscopic analysis, established synthetic protocols, and reactivity studies. The guide details the structural characteristics that influence the compound's behavior and explores its utility as a versatile intermediate in various industrial and research settings.

Compound Identification and Nomenclature

2-(1-Phenylethyl)phenol is an ortho-substituted phenolic compound.[1] Its structure features a phenylethyl group attached to the second position of the phenol ring, which imparts distinct steric and electronic properties compared to its meta and para isomers.[1]

Identifier	Value	Source
IUPAC Name	2-(1-phenylethyl)phenol	[2][3][4]
CAS Number	4237-44-9	[2][3][5]
Molecular Formula	C ₁₄ H ₁₄ O	[2][5][6]
Molecular Weight	198.26 g/mol	[2][3][4]
Synonyms	o-(1-Phenylethyl)phenol, o-(α-Methylbenzyl)phenol, 1-(2-Hydroxyphenyl)-1-phenylethane, Phenol, 2-(1-phenylethyl)-	[2][3][7]
InChI Key	WYZIVNCBUWDCOZ-UHFFFAOYSA-N	[2][3]
SMILES	<chem>CC(C1=CC=CC=C1)C2=CC=CC=C2O</chem>	[2][8]

Physicochemical Properties

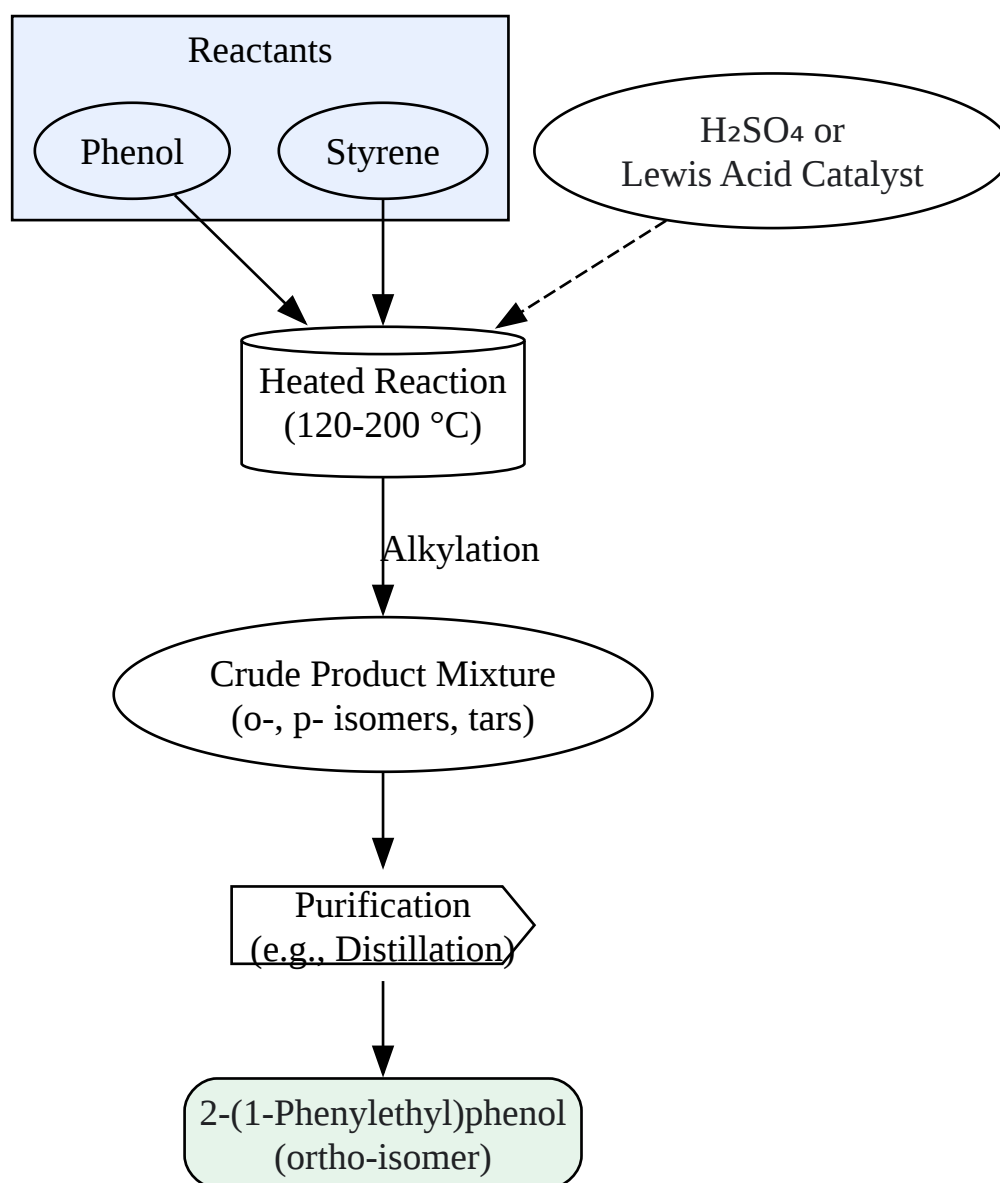
2-(1-Phenylethyl)phenol is typically supplied as a colorless to light yellow liquid.[5][9] Its physical properties are critical for handling, storage, and application in various experimental and industrial settings.

Property	Value	Source
Physical State	Liquid	[5]
Appearance	Colorless to light yellow	[5][9]
Boiling Point	313.9 ± 11.0 °C at 760 mmHg	[5][9]
Density	1.1 ± 0.1 g/cm ³	[5][9]
Refractive Index	1.588	[5][9]
Storage Condition	Sealed in a dry place at room temperature (20 to 22 °C)	[5][9]

Synthesis and Manufacturing

The primary industrial synthesis of **2-(1-phenylethyl)phenol** is achieved through the acid-catalyzed alkylation of phenol with styrene, a classic example of a Friedel-Crafts reaction.[1]
[10]

Workflow: Synthesis via Friedel-Crafts Alkylation



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Caption: Key reactive sites and influential factors in **2-(1-phenylethyl)phenol**.

- Reactions of the Hydroxyl Group: The phenolic -OH group is acidic and can be deprotonated to form a phenoxide ion. This allows it to participate in nucleophilic reactions such as:
 - Etherification: Reaction with alkyl halides to form ethers. [1] * Esterification: Reaction with carboxylic acids or their derivatives to form esters. [1]
- Electrophilic Aromatic Substitution: The hydroxyl group is a powerful activating, ortho-, para-directing substituent. [11] This makes the attached phenol ring highly susceptible to electrophilic substitution reactions like halogenation, nitration, and further Friedel-Crafts alkylations. However, the existing bulky phenylethyl group at the ortho-position provides significant steric hindrance, which will predominantly direct incoming electrophiles to the para-position (C4) and the remaining ortho-position (C6). [1]
- Oxidation: Like other phenols, **2-(1-phenylethyl)phenol** can be oxidized. [11] Strong oxidizing agents can lead to the formation of complex colored products, potentially including quinone-type structures. [11]

Applications and Research Interest

The unique structure of **2-(1-phenylethyl)phenol** makes it a valuable intermediate and additive in several fields.

- Polymer Industry: It can be used as a stabilizer or additive in polymer production to enhance the properties of the final material. [1] * Pharmaceuticals: Its structure serves as a building block or intermediate in the synthesis of more complex drug molecules. [1] * Cosmetics: The compound is utilized as an antioxidant and preservative in various cosmetic formulations. [1] * Biological Activity: Research indicates that **2-(1-phenylethyl)phenol** exhibits several potential biological activities. [1] Studies have highlighted its capacity as a free-radical scavenger (antioxidant) and have shown moderate antimicrobial properties against some strains of bacteria and fungi. [1] Preliminary investigations into its anti-inflammatory effects have also been reported, though further research is required. [1]

Safety and Handling

Understanding the toxicological profile is essential for safe handling in a laboratory or industrial context.

Hazard Information	Details	Source
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	[5]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[5][9]
Precautionary Statements	P261: Avoid breathing vapors/spray.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5][12]

Self-Validating Protocol for Handling: Always handle **2-(1-phenylethyl)phenol** in a well-ventilated area, such as a chemical fume hood. Use appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat. In case of contact, follow the precautionary statements immediately. An emergency eyewash station and safety shower should be readily accessible.

Conclusion

2-(1-Phenylethyl)phenol is a significant chemical intermediate with well-defined properties. Its synthesis via Friedel-Crafts chemistry is a robust and scalable method. The compound's reactivity is dominated by its phenolic hydroxyl group and the activated aromatic ring, tempered by the steric influence of the ortho-substituent. These characteristics underpin its utility in diverse applications, from polymer science to pharmaceutical development, with ongoing

research exploring its potential as a bioactive agent. Proper adherence to safety protocols is mandatory for its handling and use.

References

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